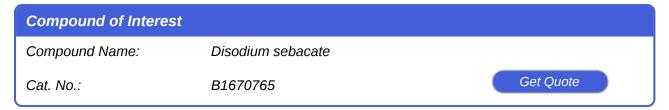


Application Notes and Protocols for Testing Disodium Sebacate as a Lubricant Additive

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed framework for evaluating the efficacy of **disodium sebacate** as a lubricant additive. The protocols outlined below describe standard tribological testing methods to quantify its anti-wear and friction-reducing properties.

Data Presentation

The following tables summarize representative quantitative data from tribological tests on a base lubricant with and without the addition of **disodium sebacate** at various concentrations. This data is illustrative and serves to demonstrate the expected performance improvements. Actual experimental results may vary depending on the specific base lubricant, material pairings, and testing conditions.

Table 1: Four-Ball Wear Test Results for **Disodium Sebacate** in Polyalphaolefin (PAO 4) Base Oil



Lubricant Sample	Additive Concentration (wt%)	Average Wear Scar Diameter (mm)	Coefficient of Friction (μ)
PAO 4 (Base Oil)	0.0	0.85	0.12
PAO 4 + Disodium Sebacate	0.5	0.65	0.09
PAO 4 + Disodium Sebacate	1.0	0.52	0.07
PAO 4 + Disodium Sebacate	2.0	0.55	0.08

Table 2: High-Frequency Reciprocating Rig (HFRR) Test Results for **Disodium Sebacate** in Polyol Ester (POE) Base Oil

Lubricant Sample	Additive Concentration (wt%)	Average Wear Scar Diameter (µm)	Average Friction Coefficient
POE (Base Oil)	0.0	650	0.15
POE + Disodium Sebacate	0.5	480	0.11
POE + Disodium Sebacate	1.0	390	0.09
POE + Disodium Sebacate	2.0	410	0.10

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.

Four-Ball Wear Test



Objective: To determine the wear-preventive characteristics of a lubricating fluid with and without **disodium sebacate**, according to ASTM D4172.[1][2][3][4][5]

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope with a calibrated scale for measuring wear scars
- Solvents for cleaning (e.g., heptane, acetone)
- · Lint-free cloths

Procedure:

- Cleaning: Thoroughly clean the test balls, ball pot, and locking ring with solvents to remove any contaminants. Dry the components completely.
- Assembly: Place three clean steel balls in the ball pot. Secure them in place with the locking ring.
- Sample Preparation: Prepare the lubricant samples by blending the desired concentration of disodium sebacate into the base oil. Ensure the additive is fully dissolved or homogeneously dispersed.
- Lubricant Addition: Pour the test lubricant into the ball pot until the three stationary balls are fully submerged.
- Fourth Ball Installation: Secure a fourth clean steel ball in the chuck of the drive spindle.
- Test Setup: Assemble the ball pot onto the test machine. Apply the desired test load (e.g., 392 N). Set the test temperature (e.g., 75°C) and rotational speed (e.g., 1200 rpm).
- Test Execution: Start the test and run for the specified duration (e.g., 60 minutes). The machine will rotate the top ball against the three stationary balls.



- Post-Test Analysis:
 - After the test, disassemble the ball pot and carefully remove the three stationary balls.
 - Clean the stationary balls with solvent.
 - Using the microscope, measure the diameter of the wear scars on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding).
 - Calculate the average wear scar diameter for each ball and then the average of the three balls.
 - Record the coefficient of friction if the machine is equipped to do so.

High-Frequency Reciprocating Rig (HFRR) Test

Objective: To evaluate the lubricity of a fluid with and without **disodium sebacate** by measuring the wear scar on an oscillating ball, according to ASTM D6079.[6][7][8][9][10]

Apparatus:

- High-Frequency Reciprocating Rig (HFRR)
- Steel ball (6 mm diameter) and steel disk specimens
- Microscope with a calibrated digital camera for wear scar measurement
- Solvents for cleaning (e.g., heptane, acetone)
- · Lint-free cloths

Procedure:

- Cleaning: Meticulously clean the test ball, disk, and specimen holders with solvents.
- Sample Preparation: Prepare the lubricant samples with the desired concentrations of disodium sebacate.
- Test Setup:

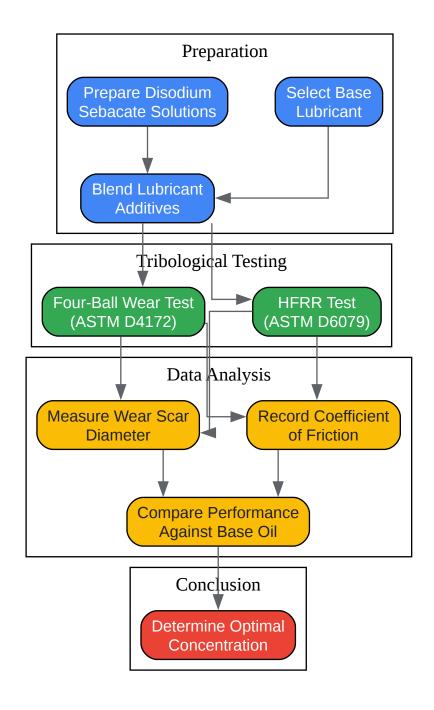


- Mount the clean steel disk in the test reservoir.
- Add 2 mL of the test lubricant to the reservoir, ensuring the disk is fully submerged.
- Secure the clean steel ball in the vibrator arm.
- Test Conditions:
 - Set the test temperature (e.g., 60°C).
 - Apply the specified load (e.g., 200 g).
 - Set the stroke length (e.g., 1 mm) and frequency (e.g., 50 Hz).
- Test Execution: Start the test and run for the standard duration of 75 minutes. The ball will
 oscillate against the stationary disk.
- Post-Test Analysis:
 - At the end of the test, remove the ball from the vibrator arm and clean it with solvent.
 - Using the microscope and digital camera, capture an image of the wear scar on the ball.
 - Measure the major and minor axes of the wear scar.
 - Calculate the average wear scar diameter.
 - Record the average friction coefficient during the test.

Mandatory Visualization Experimental Workflow

The following diagram illustrates the general workflow for testing the tribological performance of **disodium sebacate** as a lubricant additive.





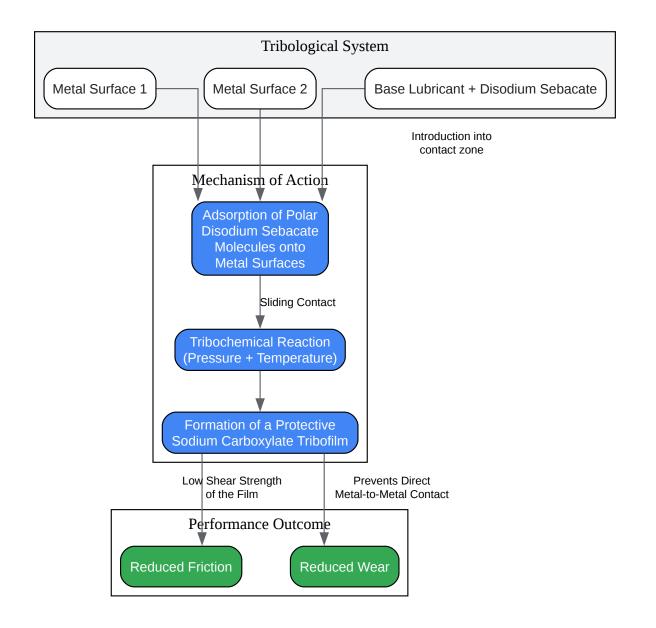
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Experimental workflow for testing lubricant additives.

Proposed Lubrication Mechanism of Disodium Sebacate

This diagram illustrates the proposed mechanism by which **disodium sebacate** acts as a lubricant additive to reduce friction and wear at the metal-metal interface under boundary lubrication conditions.





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Proposed mechanism of tribofilm formation.

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